

Application Note: HPLC-PDA Method for Related Substances in Cabazitaxel

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Compound Focus: Cabazitaxel

CAS No.: 183133-96-2

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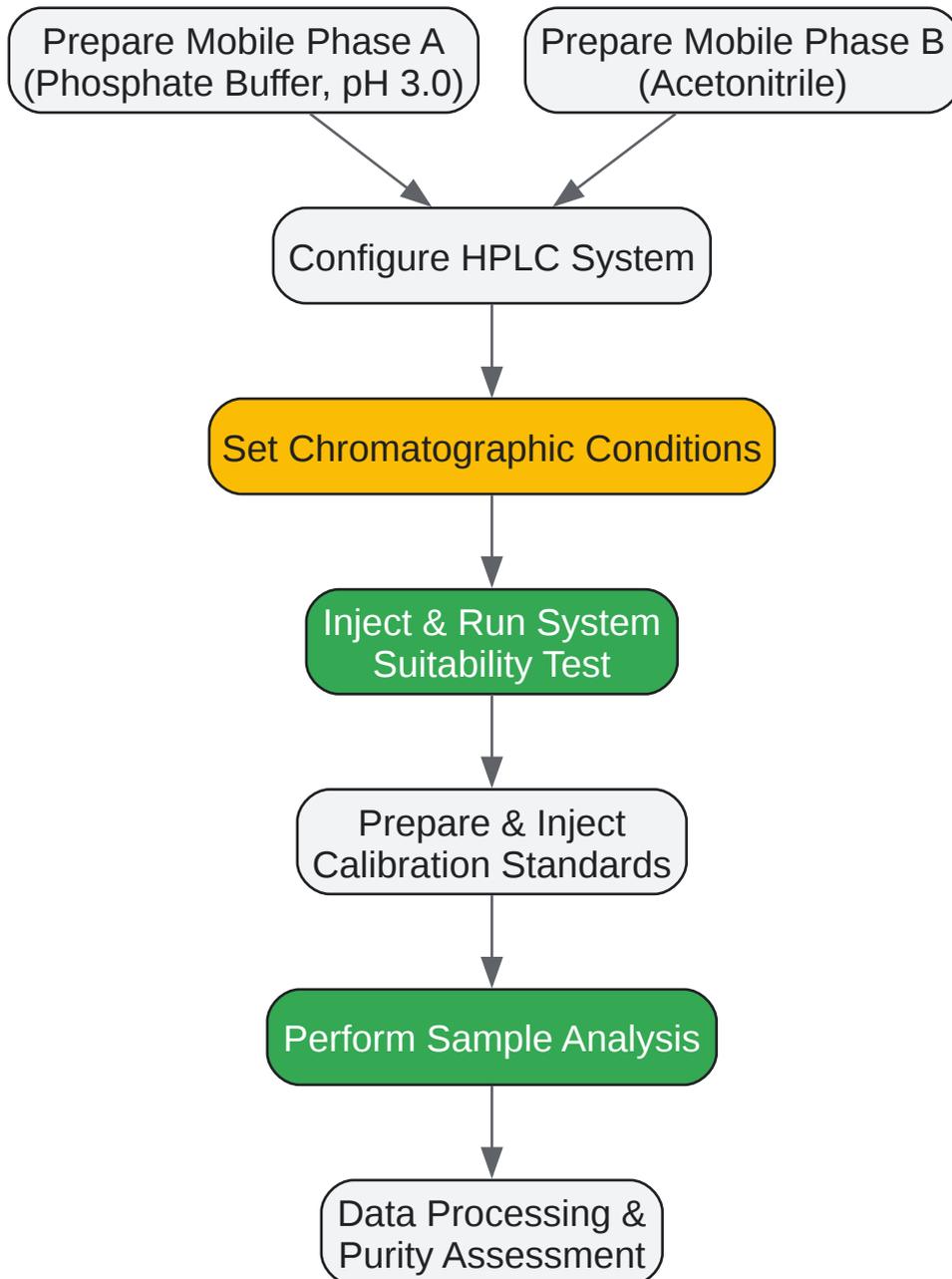
1. Introduction Cabazitaxel is a second-generation taxane chemotherapy drug used for the treatment of metastatic castration-resistant prostate cancer. Ensuring its purity and monitoring related substances is crucial for drug safety and efficacy. This application note describes a specific, simple, reproducible, and accurate reverse-phase high-performance liquid chromatography (RP-HPLC) method with photodiode array (PDA) detection for determining related substances in Cabazitaxel, validated as per ICH guidelines [1].

2. Experimental Protocol

- **Instrumentation:** The analysis was performed using a Waters 2489 UV 2695 pump and Waters 2998 PDA detector with Empower 2 software [1].
- **Column:** Zorbax SB C18 (100 mm × 3.0 mm, 1.8 μm particle size) [1].
- **Mobile Phase:**
 - **Eluent A:** Phosphate buffer, prepared by adding 1 mL of orthophosphoric acid to 1000 mL of water. The solution was filtered through a 0.45μm membrane filter and degassed [1].
 - **Eluent B:** Acetonitrile (HPLC grade) [1].
- **Diluent:** A mixture of acetonitrile and water in a 60:40 ratio [1].
- **Chromatographic Conditions:**
 - **Flow Rate:** 0.8 mL/min [1]
 - **Column Temperature:** 40°C [1]
 - **Sample Temperature:** 10°C [1]
 - **Detection Wavelength:** 220 nm [1]
 - **Injection Volume:** 3 μL [1]
 - **Run Time:** 22 minutes [1]

- **System Suitability:** A reference solution was injected six times to ensure system precision. The %RSD for replicate injections for each component was calculated to confirm the system is suitable for use [1].

The experimental workflow for this method is outlined below:



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3. Method Validation Summary The method was validated according to ICH guidelines, assessing key parameters as detailed in the tables below [1].

Table 1: Specificity and Retention Time Data [1]

Compound Name	Retention Time (min)	Relative Retention Time (RRT)
CBZM01 Impurity	6.297	0.55
CBZN09 Impurity	10.669	0.97
Cabazitaxel	11.021	1.00
CBZM02 Impurity	17.417	1.62

Table 2: Linearity and Range [1]

Analyte	Concentration Range	Correlation Coefficient (R ²)
Cabazitaxel	LOQ – 0.10%	0.9998
CBZM01 Impurity	0.03 – 0.225%	0.9997
CBZM02 Impurity	0.03 – 0.225%	0.9997
CBZN09 Impurity	0.03 – 0.225%	0.9998

Table 3: Detection and Quantitation Limits [1]

Analyte	Limit of Detection (LOD)	Limit of Quantitation (LOQ)
Cabazitaxel	0.002%	0.008%
CBZM01 Impurity	0.002%	73 ng/mL
CBZM02 Impurity	0.002%	71 ng/mL
CBZN09 Impurity	0.002%	6 ng/mL

The validation study confirmed that the method is **specific**, with no interference from the blank or other impurities, and **accurate**, with percent recovery results in good agreement with the labeled amount in dosage forms [1].

4. Discussion This RP-HPLC-PDA method provides a complete and validated solution for the quality control of **Cabazitaxel**. Its key advantages are its robustness, with system suitability %RSD of less than 0.01% for **Cabazitaxel** area and 0.2% for retention time, and its sensitivity, capable of detecting and quantifying the main drug and its key impurities at low levels [1]. The method is fit-for-purpose for the determination of related substances in both drug substance and pharmaceutical dosage forms.

Key Chemical Structures

The method was developed to separate and quantify **Cabazitaxel** and three specified impurities [1]:

- **CBZM01**: 7, 10-dimethoxy-DAB [1]
- **CBZM02**: TES-**Cabazitaxel** [1]
- **CBZN09**: tigloyl-**cabazitaxel** [1]

Analytical Procedure

- **Sample Preparation**: Accurately weigh and transfer about 25 mg of **Cabazitaxel** standard into a 25 mL volumetric flask. Dissolve and dilute to volume with diluent to obtain a stock solution of approximately 1 mg/mL. Further dilute as required [1].
- **Analysis**: Inject the prepared standard and sample solutions into the HPLC system under the chromatographic conditions described above.

Safety and Precautions

- All chemicals and solvents, such as orthophosphoric acid and acetonitrile, should be of analytical or HPLC grade.
- Standard laboratory safety procedures should be followed when handling chemicals and operating instrumentation.

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References

1. Determination of Related Substances in Cabazitaxel using ... [orientjchem.org]

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